

Essential Safety and Operational Guide for Handling Clovin

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Compound of Interest

Compound Name: Clovin

Cat. No.: B1598797

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This guide provides immediate, essential safety protocols, personal protective equipment (PPE) recommendations, and operational procedures for the handling and disposal of **Clovin** in a laboratory setting. The information is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical and Physical Properties of Clovin

Clovin is a flavonoid glycoside.^{[1][2]} A summary of its key chemical and physical properties is provided below.

Property	Value
Chemical Name	3-((6-O-(6-Deoxy-alpha-L-mannopyranosyl)-beta-D-galactopyranosyl)oxy)-7-((6-deoxy-alpha-L-mannopyranosyl)oxy)-2-(3,4-dihydroxyphenyl)-5-hydroxy-4H-1-benzopyran-4-one[1]
Molecular Formula	C33H40O20[1]
Molecular Weight	756.66 g/mol [3]
Appearance	Powder
CAS Number	81970-00-5
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol, Chloroform, Dichloromethane, Ethyl Acetate, and Acetone.
Storage	Desiccate at -20°C. Can be stored for up to 24 months at 2-8°C if the vial is kept tightly sealed.

Hazard Identification and Personal Protective Equipment (PPE)

According to the available Safety Data Sheet (SDS), **Clovin** is not classified as a hazardous substance under the Globally Harmonized System (GHS). There are no specified GHS pictograms, signal words, or hazard statements. However, as a matter of good laboratory practice, the following personal protective equipment is recommended to minimize exposure.

PPE Category	Recommendation	Rationale
Respiratory Protection	Dust respirator	To prevent inhalation of the powder form of the compound.
Hand Protection	Protective gloves	To avoid direct skin contact.
Eye Protection	Safety glasses or goggles	To protect eyes from dust particles.
Body Protection	Laboratory coat	To protect skin and clothing from contamination.

It is recommended to use **Clovin** in a laboratory fume hood whenever possible to further minimize the risk of inhalation.

Step-by-Step Handling and First Aid Procedures

Safe Handling Protocol:

- Preparation: Before handling, ensure you are wearing the appropriate PPE as outlined in the table above.
- Work Area: Whenever feasible, handle **Clovin** in a well-ventilated area or a laboratory fume hood.
- Hygiene: Wash hands thoroughly after handling the compound.
- Clothing: Remove any contaminated clothing and wash it before reuse.
- Avoidance: Avoid contact with eyes, skin, and clothing, as well as ingestion and inhalation.

First Aid Measures:

In the event of exposure, follow these first aid measures and consult a doctor.

Exposure Route	First Aid Procedure
Eyes	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.
Skin	Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water.
Inhalation	Remove the individual from exposure and move them to fresh air immediately.

Spill Management and Disposal Plan

Spill Decontamination Protocol:

- Evacuate: Clear the immediate area of the spill.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Cover the spill with an absorbent material to prevent it from spreading.
- Decontaminate: Use a 10% caustic solution to decontaminate the spill site.
- Collect: Carefully collect the absorbed material and place it in a sealed container for disposal.
- Clean: Clean the spill area thoroughly with soap and water.
- Ventilate Post-Cleanup: Continue to ventilate the area until after the disposal is complete.

Caption: Workflow for responding to a **Clovix** spill.

Disposal Plan:

- **Contaminated Materials:** All disposable PPE and materials used to clean up a spill should be placed in a sealed container and disposed of according to local, state, and federal regulations for chemical waste.
- **Unused Product:** For the disposal of unused **Clovin**, consult your institution's environmental health and safety office for guidance on proper chemical waste disposal procedures. Do not dispose of chemical waste down the drain unless explicitly permitted by local regulations.

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References

- 1. 3-((6-O-(6-Deoxy-alpha-L-mannopyranosyl)-beta-D-galactopyranosyl)oxy)-7-((6-deoxy-alpha-L-mannopyranosyl)oxy)-2-(3,4-dihydroxyphenyl)-5-hydroxy-4H-1-benzopyran-4-one | C33H40O20 | CID 5488716 - PubChem [pubchem.ncbi.nlm.nih.gov]
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